

what is tubulozole-C used for in research

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Compound Focus: Tubulozole

CAS No.: 84697-22-3

Cat. No.: S546053

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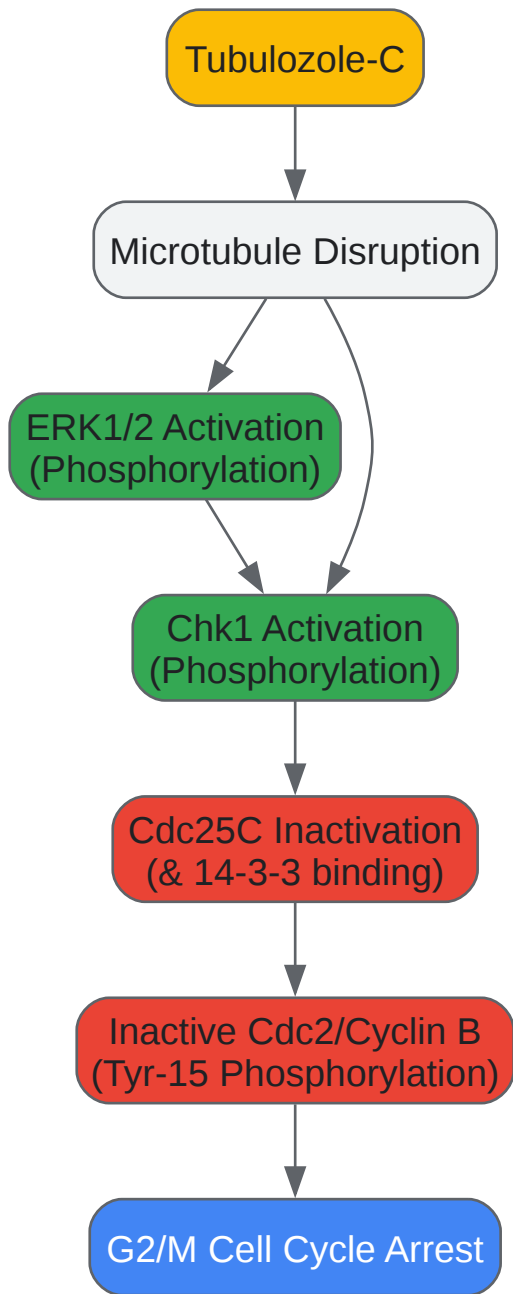
Detailed Experimental Insights

In Cancer Research

In a 2007 study on human colon cancer cells (COLO 205), researchers treated cells with **Tubulozole** (TUBU) to investigate its mechanism [1]. The detailed methodology and findings were:

- **Treatment Protocol:** COLO 205 cells were treated with **Tubulozole** at a concentration of **0.1 μM** for various time periods (0–48 hours) to conduct time-course experiments [1].
- **Key Observations:**
 - **Microtubule Disruption:** Treatment led to the formation of aberrant microtubule polymers, directly inhibiting normal microtubule dynamics [1].
 - **Cell Cycle Arrest:** The primary response was a potent and irreversible arrest at the **G2/M phase** of the cell cycle, preventing cell division [1] [2].
 - **Signaling Pathway Activation:** The arrest mechanism was mediated by the phosphorylation and activation of **ERK1/2** and **Chk1** kinases. This activation led to the subsequent inactivation of the Cdc2/Cyclin B complex, a critical driver of mitotic entry [1].

The diagram below illustrates this signaling pathway triggered by **Tubulozole-C** treatment:



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Tubulozole-C-induced signaling pathway leading to G2/M arrest.

In Parasitology Research

Tubulozole-C is a key tool for understanding anthelmintic drug action and resistance [3] [4].

- **Treatment Protocol:** Adult flukes were treated *in vitro* with **Tubulozole-C** at a concentration of 1×10^{-6} M [3] [4].
- **Key Observations:**
 - **Morphological Damage:** In Triclabendazole (TCBZ)-susceptible flukes, **Tubulozole-C** caused severe disruption to the tegument (the outer protective layer) [3] [4].
 - **Loss of Tubulin:** Tubulin immunoreactivity was significantly diminished within the tegument, confirming the compound's effect on the parasite's cytoskeleton [3] [4].
 - **Cross-Resistance:** TCBZ-resistant flukes showed only minor tegumental disruption when treated with **Tubulozole-C**, indicating that the two drugs share a common target and that resistance mechanisms overlap [3] [4].

Chemical and Pharmacological Profile

For researchers, the basic chemical and pharmacological data of **Tubulozole** is as follows:

Property	Description
Molecular Weight	508.42 g/mol [5]
Chemical Formula	$C_{23}H_{23}Cl_2N_3O_4S$ [5]
CAS Registry Number	84697-22-3 [5]
Biological Activity	Orally active synthetic microtubule inhibitor [5].
In Vivo Evidence	One study reported anti-tumor and anti-microtubular effects in mouse models at an oral dose of 160 mg/kg [5].

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3. The effect of the microtubule inhibitor tubulozole-C on ... [pubmed.ncbi.nlm.nih.gov]
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